

A Technical Guide to Triisopropylamine: Suppliers, Purity, and Applications in Research and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triisopropylamine*

Cat. No.: *B1593748*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **triisopropylamine** (CAS No. 3424-21-3), a sterically hindered amine crucial in various chemical syntheses. This document details available commercial grades, major suppliers, and key considerations for its use in research and pharmaceutical development.

Introduction to Triisopropylamine

Triisopropylamine is a colorless to pale yellow liquid with a characteristic amine odor. Its molecular structure, featuring three bulky isopropyl groups attached to a central nitrogen atom, renders it a non-nucleophilic base. This steric hindrance is the primary driver of its utility in organic synthesis, where it can effectively deprotonate acidic protons without interfering with electrophilic centers.^{[1][2]}

Key Properties:

Property	Value
CAS Number	3424-21-3
Molecular Formula	C ₉ H ₂₁ N
Molecular Weight	143.27 g/mol
Boiling Point	131.8 °C
Density	0.752 g/cm ³

Suppliers and Purity Grades

A variety of chemical suppliers offer **triisopropylamine** in several purity grades suitable for different applications, from research and development to larger-scale manufacturing. While detailed specifications can vary by supplier and batch, the following tables summarize the commonly available grades. Researchers are advised to request lot-specific Certificates of Analysis (CoA) for critical applications.

Table 1: Major Suppliers of **Triisopropylamine**

Supplier	Website	Notes
BLD Pharm	--INVALID-LINK--	Offers various quantities for research and development.
CymitQuimica	--INVALID-LINK--	Provides different purity grades.
Multichem	--INVALID-LINK--	Leading importer and distributor. [1]
Silver Fern Chemical	--INVALID-LINK--	Supplier of bulk and packaged triisopropylamine. [3]
Sigma-Aldrich (Merck)	--INVALID-LINK--	Offers various grades, including for early discovery research. [4]
Thermo Scientific	--INVALID-LINK--	Provides triisopropylamine for research purposes.

Table 2: Available Purity Grades and Typical Specifications

Purity Grade	Assay (%)	Key Specifications (Typical)	Common Applications
≥ 99%	≥ 99.0	Appearance: Clear, colorless to pale yellow liquid. [1]	Pharmaceutical synthesis, polymer initiation. [1]
97%	97.0	Refractive Index (n _{20/D}): 1.392–1.393. [3]	Organic synthesis, catalyst. [3]
Research Grade	Varies	Often supplied with minimal analytical data; user verification is recommended. [4]	Early-stage research and development.

Note: The specifications provided are typical and may vary. Always refer to the supplier's CoA for precise data.

Experimental Protocols

Purity Determination by Gas Chromatography (GC-FID)

The purity of **triisopropylamine** can be effectively determined using gas chromatography with a flame ionization detector (GC-FID). The following is an adapted protocol based on established methods for analyzing structurally similar amines.^{[5][6]}

Instrumentation:

- Gas Chromatograph: Agilent 7890 or equivalent, equipped with a Flame Ionization Detector (FID).
- Column: Agilent CP-Volamine (30 m x 0.32 mm, 5 µm film thickness) or equivalent column designed for amine analysis.
- Inlet Liner: Restek Siltek® liner or equivalent deactivated liner.^{[5][6]}
- Software: Data acquisition and processing software (e.g., Thermo Scientific Atlas CDS).

Chromatographic Conditions:

Parameter	Condition
Carrier Gas	Helium
Inlet Temperature	250 °C
Split Ratio	20:1
Oven Program	Initial: 50 °C, hold for 2 min Ramp: 15 °C/min to 280 °C, hold for 5 min
Detector Temperature	300 °C
Hydrogen Flow	40 mL/min
Air Flow	450 mL/min
Makeup Gas (He)	30 mL/min

Sample Preparation:

- Prepare a stock solution of **triisopropylamine** (approximately 1000 µg/mL) in a suitable solvent such as acetonitrile or methanol.
- Prepare a series of calibration standards by diluting the stock solution.
- For analysis, dilute the **triisopropylamine** sample to fall within the calibration range.

Procedure:

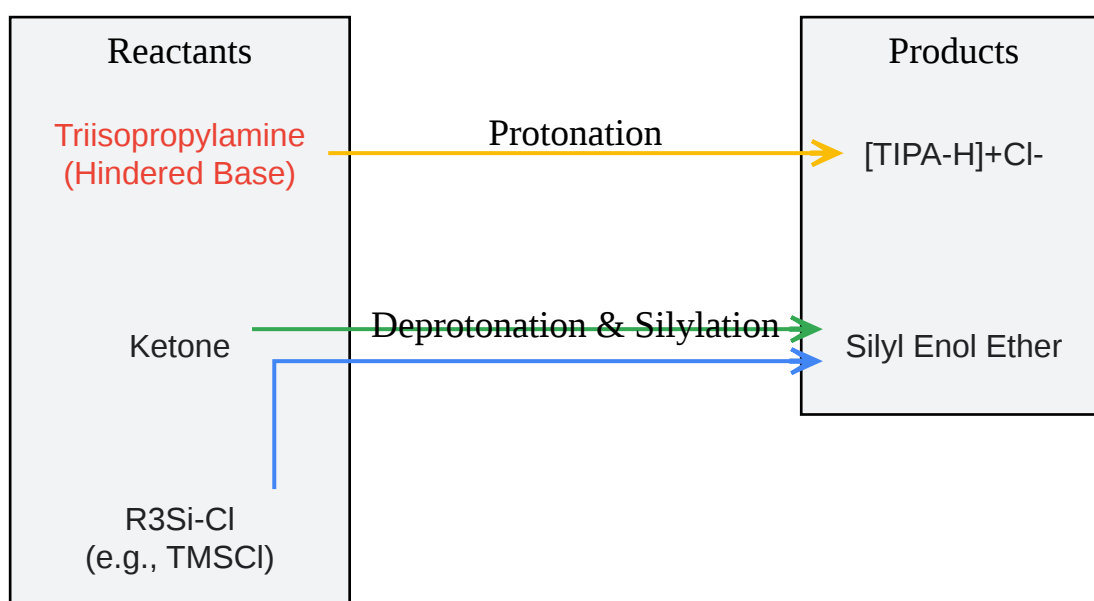
- Inject 1 µL of each standard and sample solution into the GC.
- Integrate the peak corresponding to **triisopropylamine** and any impurity peaks.
- Construct a calibration curve from the standard solutions and determine the concentration of **triisopropylamine** in the sample. Purity is calculated as the percentage of the main peak area relative to the total peak area.

Applications in Organic Synthesis

The primary application of **triisopropylamine** in organic synthesis stems from its nature as a sterically hindered, non-nucleophilic base. It is particularly useful in reactions where a strong base is required to deprotonate a carbon acid, but where nucleophilic attack by the base on an electrophilic center would be an undesirable side reaction.

Formation of Silyl Enol Ethers

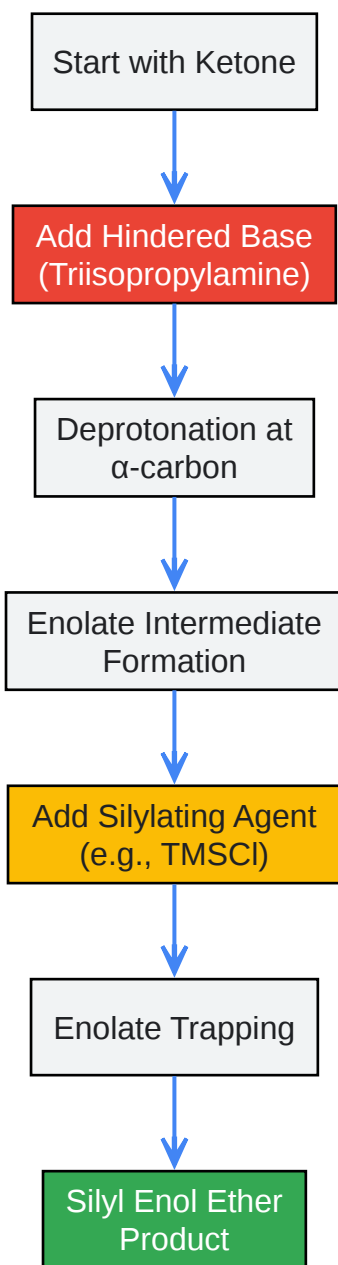
A key application of hindered bases is in the regioselective formation of silyl enol ethers from ketones. The base deprotonates the α -carbon of the ketone to form an enolate, which is then trapped by a silylating agent (e.g., trimethylsilyl chloride). The use of a hindered base like **triisopropylamine** can favor the formation of the kinetic enolate over the more thermodynamically stable one.^[7]



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Caption: General workflow for the synthesis of a silyl enol ether using a hindered base.

The logical flow of this reaction is depicted in the following diagram:



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Caption: Logical steps in the formation of a silyl enol ether.

Conclusion

Triisopropylamine is a valuable reagent for researchers and drug development professionals, primarily serving as a non-nucleophilic base in a variety of organic transformations.

Understanding the available purity grades and selecting a reliable supplier are critical first steps for its successful application. The experimental protocols and reaction examples provided in

this guide offer a solid foundation for incorporating **triisopropylamine** into synthetic workflows. For the most demanding applications, direct communication with suppliers to obtain detailed, lot-specific analytical data is strongly recommended.

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